

Safety, toxicity, and handling precautions for 4-(Trifluoromethoxy)thiobenzamide.

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)thiobenzamide

Cat. No.: B122629

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **4-(Trifluoromethoxy)thiobenzamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known safety, toxicity, and handling precautions for **4-(Trifluoromethoxy)thiobenzamide** (CAS No. 149169-34-6). The information is compiled from safety data sheets (SDS) and chemical databases to ensure that laboratory personnel can work with this compound in a safe and informed manner.

Chemical and Physical Properties

4-(Trifluoromethoxy)thiobenzamide is a solid organic compound.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	149169-34-6	[2]
Molecular Formula	C ₈ H ₆ F ₃ NOS	[1] [3]
Molecular Weight	221.19 g/mol	[1]
Physical State	Solid	[1]
Melting Point	124 - 126 °C / 255.2 - 258.8 °F	[1]
Appearance	White to off-white solid crystals	[4]

Hazard Identification and Classification

4-(Trifluoromethoxy)thiobenzamide is classified as a hazardous substance.[\[5\]](#) The primary hazards are acute toxicity if ingested or inhaled, and irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)

GHS Hazard Classification Summary[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Hazard Pictogram:

- GHS07 (Exclamation Mark)[\[2\]](#)[\[6\]](#)

Toxicology and Health Effects

While detailed toxicological studies for this specific compound are not widely published, the GHS classification indicates several potential health effects upon exposure.[\[2\]](#)

- Acute Toxicity: The compound is harmful if swallowed or inhaled.[\[1\]](#)[\[2\]](#) Ingestion or inhalation may lead to systemic effects.[\[4\]](#)
- Skin and Eye Irritation: Direct contact causes skin irritation and serious eye irritation.[\[2\]](#)[\[7\]](#)
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[\[2\]](#)[\[4\]](#)

As of current information, there is no conclusive evidence linking this compound to carcinogenicity.[\[4\]](#) However, long-term health effects have not been adequately studied.[\[4\]](#)

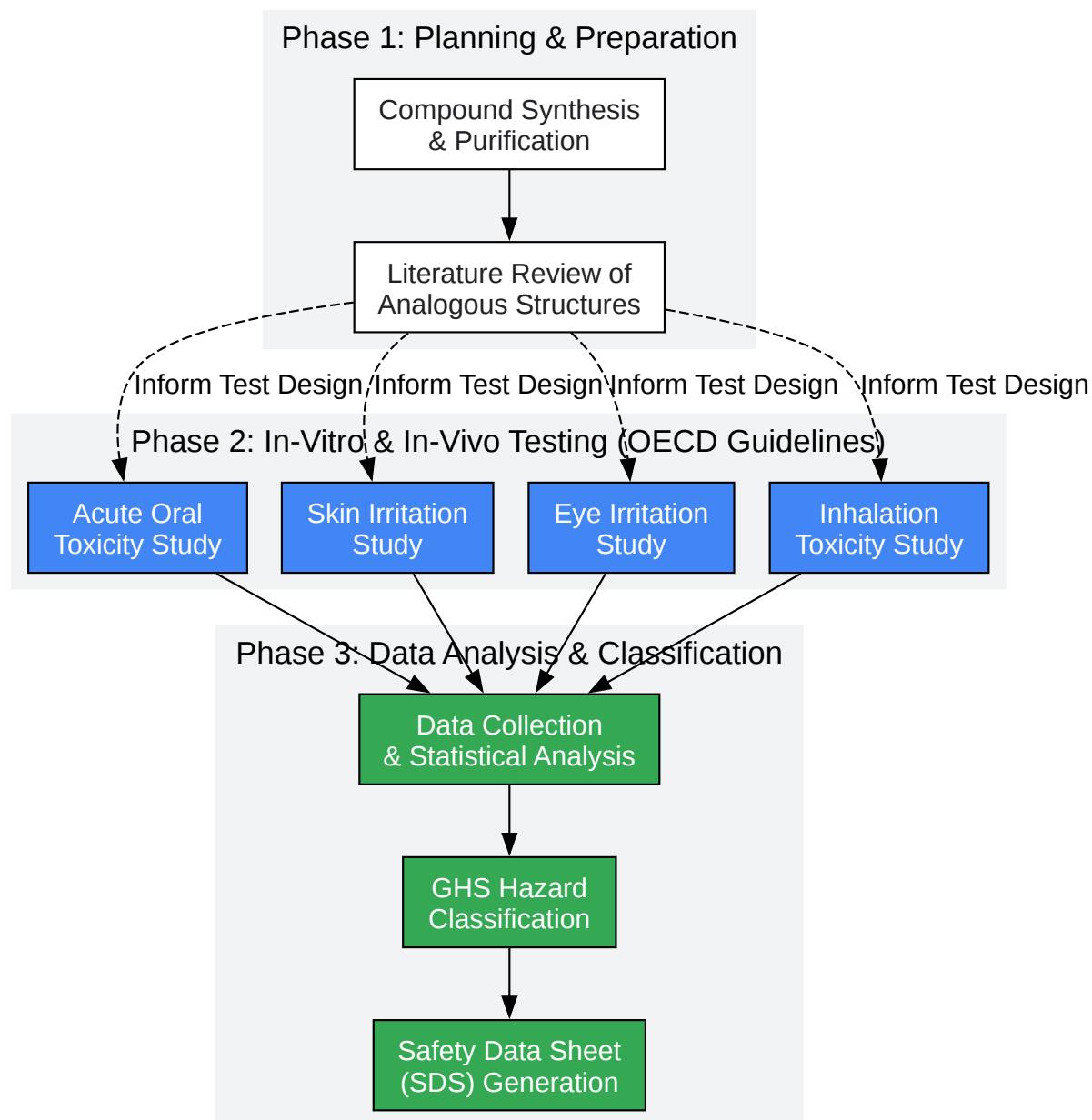
Experimental Protocols and Basis for Classification

Detailed experimental protocols for the toxicological assessment of **4-(Trifluoromethoxy)thiobenzamide** are not available in the public domain. The hazard classifications provided are typically derived from standardized studies conducted according to OECD (Organisation for Economic Co-operation and Development) or similar guidelines. The classifications imply the following types of studies would have been performed:

- Acute Oral Toxicity (OECD 420, 423, or 425): To determine the dose that is harmful if swallowed.
- Acute Inhalation Toxicity (OECD 403): To assess the effects of inhaling the substance.
- Acute Dermal/Skin Irritation (OECD 404): To evaluate the potential for skin irritation upon direct contact.
- Acute Eye Irritation (OECD 405): To assess the potential for eye damage upon direct contact.

The workflow below illustrates the general process for assessing the acute toxicity and irritation potential of a chemical compound like **4-(Trifluoromethoxy)thiobenzamide**.

General Workflow for Hazard Assessment

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Caption: General workflow for chemical hazard assessment.

Safe Handling and Storage

To minimize risk, all personnel must adhere to strict safety protocols when handling **4-(Trifluoromethoxy)thiobenzamide**.

5.1 Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.
[\[8\]](#)

5.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
[\[2\]](#)
[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., Nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
[\[1\]](#)
[\[7\]](#)
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
[\[8\]](#)

5.3 Handling Practices

- Avoid contact with skin, eyes, and clothing.
[\[2\]](#)
- Avoid ingestion and inhalation of dust.
[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
[\[1\]](#)
[\[2\]](#)
- Wash hands thoroughly after handling.
[\[7\]](#)
- Take measures to prevent the buildup of electrostatic charge.
[\[2\]](#)
[\[7\]](#)

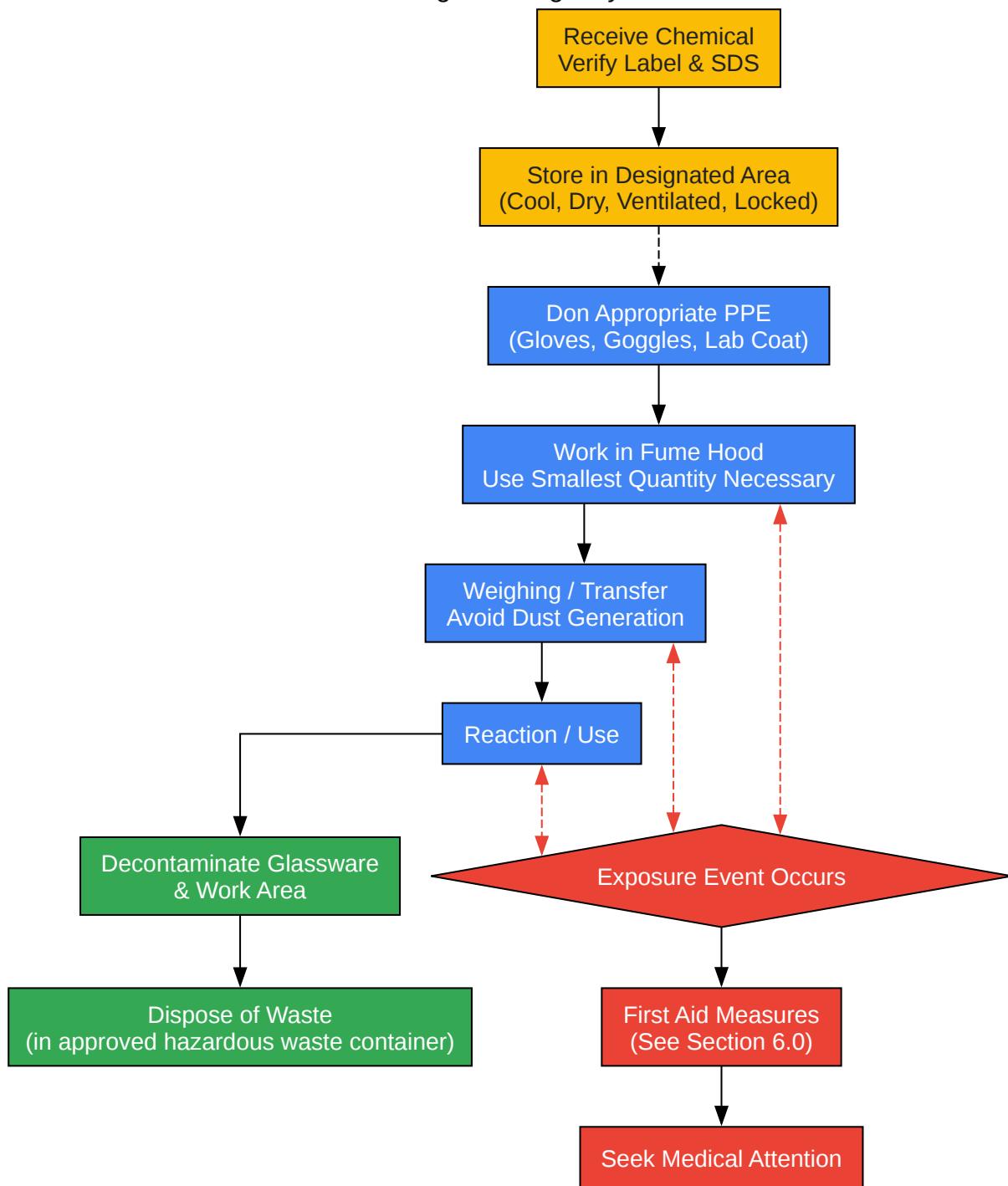
5.4 Storage

- Store in a tightly closed container in a cool, well-ventilated, and dry place.
[\[2\]](#)

- The chemical may be air-sensitive; storage under an inert atmosphere is recommended.[[1](#)]
- Store locked up.[[2](#)]
- Keep away from incompatible materials, such as strong oxidizing agents.[[2](#)]

The following diagram outlines the standard operating procedure for handling this chemical, from receipt to disposal.

Safe Handling & Emergency Workflow

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Caption: Workflow for handling and emergency response.

First Aid and Emergency Procedures

6.1 First Aid Measures[\[1\]](#)[\[2\]](#)[\[9\]](#)

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or symptoms persist, call a poison center or physician.[\[1\]](#)[\[2\]](#)
- If on Skin: Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or physician.[\[1\]](#)[\[2\]](#)

6.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[9\]](#)
- Hazardous Combustion Products: Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides, and hydrogen fluoride.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)

6.3 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE to avoid contact with the substance and inhalation of dust. Ensure adequate ventilation.[\[2\]](#)
- Containment and Cleaning: Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[1\]](#) Absorb the material with an inert absorbent like sand or vermiculite before transferring it to an airtight container.[\[2\]](#) Do not let the product enter drains.[\[2\]](#)

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[1]
- Chemical Stability: The substance is stable under recommended storage conditions.[2] It may be air-sensitive.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[2]
- Hazardous Decomposition: No hazardous decomposition products are expected under normal use and storage.[2] Combustion may produce toxic gases (see Section 6.2).[1]

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